

The Environmental Fate of Vinyl Butyrate: A Technical Guide

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Compound of Interest

Compound Name: Vinyl butyrate

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Abstract

Vinyl butyrate, a volatile organic compound employed in the synthesis of polymers and resins, presents a need for a thorough understanding of its environmental persistence, degradation pathways, and potential for bioaccumulation. This technical guide provides a comprehensive overview of the environmental fate of **vinyl butyrate**, addressing its biodegradation, hydrolysis, photodegradation, and bioaccumulation potential. Drawing upon data from analogous compounds and established scientific principles, this document offers insights into the likely environmental behavior of **vinyl butyrate**. Detailed experimental protocols, based on internationally recognized guidelines, are provided to facilitate further research and assessment.

Introduction

Vinyl butyrate (CAS No. 123-20-6) is the ester of vinyl alcohol and butyric acid. Its industrial applications primarily revolve around its function as a monomer in polymerization processes. As with many industrial chemicals, understanding its environmental fate is crucial for conducting comprehensive environmental risk assessments and ensuring its safe and sustainable use. This guide synthesizes available information and predictive models to elucidate the environmental behavior of **vinyl butyrate**.

Physicochemical Properties

A substance's environmental fate is significantly influenced by its physical and chemical properties. Key properties of **vinyl butyrate** are summarized in Table 1.

Table 1: Physicochemical Properties of **Vinyl Butyrate**

Property	Value	Reference
Molecular Formula	C ₆ H ₁₀ O ₂	[1]
Molecular Weight	114.14 g/mol	[1]
Appearance	Colorless liquid	[1]
Water Solubility	3649 mg/L @ 25 °C (estimated)	[2]
Vapor Pressure	15.57 mmHg @ 25 °C (estimated)	[2]
Log P (Octanol-Water Partition Coefficient)	1.648 (estimated)	[2]
Flash Point	20 °C (closed cup)	
Boiling Point	116 °C	[3]
Density	0.899 g/mL at 20 °C	

Environmental Fate Processes

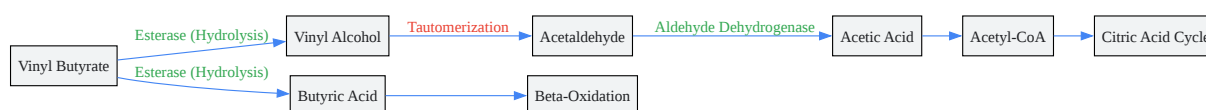
The primary processes governing the environmental fate of **vinyl butyrate** are biodegradation, hydrolysis, and photodegradation. Bioaccumulation potential is also a key consideration.

Biodegradation

While specific experimental data on the biodegradation of **vinyl butyrate** is limited, its structural similarity to vinyl acetate allows for reliable predictions of its degradation pathway. Vinyl acetate is known to be readily biodegradable, and a similar fate is expected for **vinyl butyrate**.

The initial and most critical step in the biodegradation of **vinyl butyrate** is the enzymatic hydrolysis of the ester bond, catalyzed by non-specific esterases present in various microorganisms. This reaction yields vinyl alcohol and butyric acid. Vinyl alcohol is unstable and rapidly tautomerizes to acetaldehyde.

The subsequent degradation of butyric acid and acetaldehyde follows well-established metabolic pathways. Butyric acid can be activated to butyryl-CoA and subsequently enter the beta-oxidation pathway. Acetaldehyde is oxidized to acetic acid by aldehyde dehydrogenase, which is then converted to acetyl-CoA and enters the citric acid cycle.



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Figure 1: Proposed Biodegradation Pathway of **Vinyl Butyrate**.

The ready biodegradability of **vinyl butyrate** can be assessed using the OECD 301 series of tests. The Closed Bottle Test (OECD 301D) is a suitable method for volatile compounds.

Objective: To determine if **vinyl butyrate** is "readily biodegradable" under aerobic conditions.

Principle: A solution of **vinyl butyrate** in a mineral medium is inoculated with a small number of microorganisms (e.g., from activated sludge) and kept in a completely filled, sealed bottle in the dark at a constant temperature. The degradation is followed by measuring the consumption of dissolved oxygen over a 28-day period.

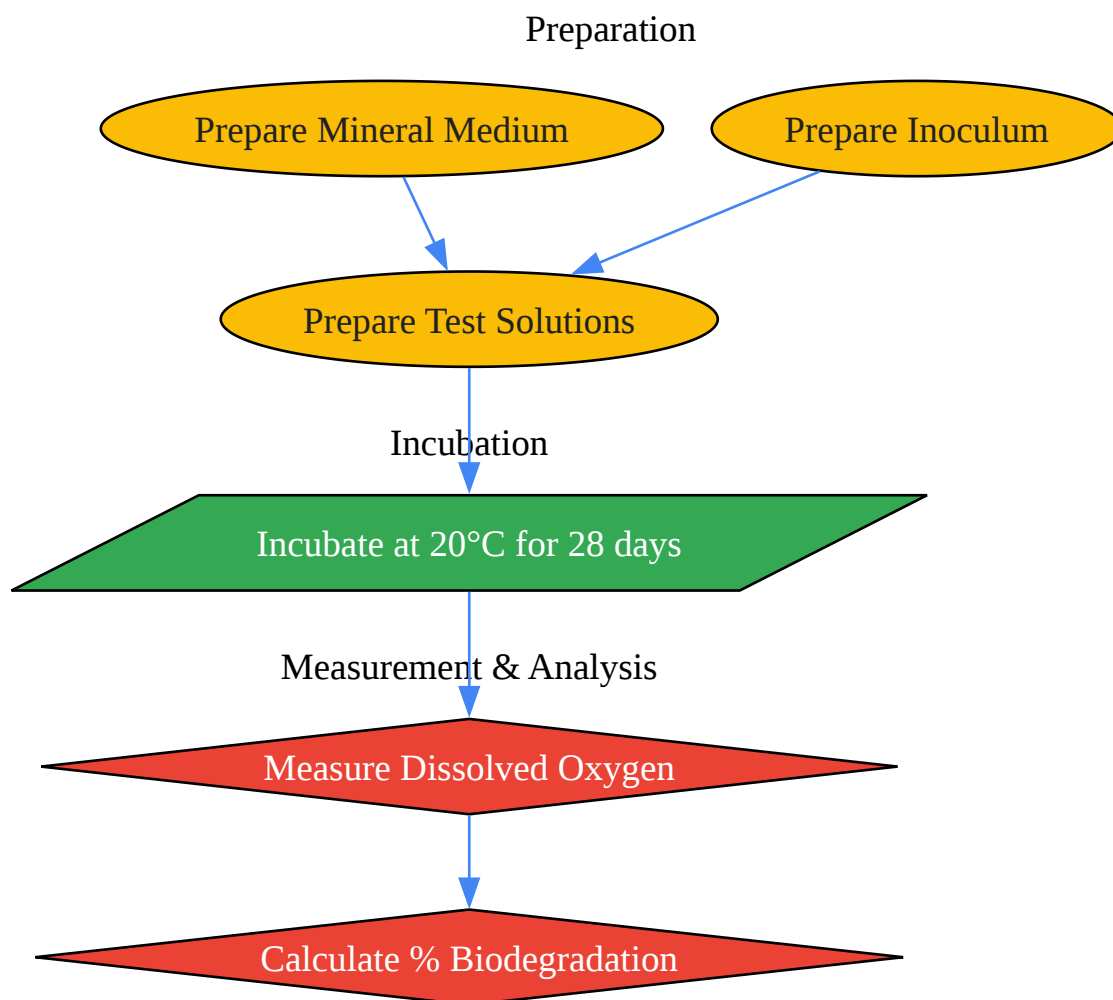
Apparatus:

- Biochemical oxygen demand (BOD) bottles (e.g., 250-300 mL) with ground-glass stoppers.
- Incubator maintained at 20 ± 1 °C.
- Dissolved oxygen meter.

- Magnetic stirrer and stir bars.

Procedure:

- Preparation of Mineral Medium: Prepare a mineral medium containing essential salts as specified in the OECD 301 guideline.
- Preparation of Inoculum: Use effluent from a domestic wastewater treatment plant. Allow it to settle, and use the supernatant.
- Test Setup:
 - Test Bottles: Add mineral medium, inoculum, and the test substance (**vinyl butyrate**) to achieve a concentration that will result in a theoretical oxygen demand (ThOD) of 2-5 mg/L.
 - Blank Bottles: Contain mineral medium and inoculum only.
 - Reference Bottles: Contain mineral medium, inoculum, and a readily biodegradable reference substance (e.g., sodium benzoate).
 - Toxicity Control Bottles: Contain mineral medium, inoculum, the test substance, and the reference substance.
- Incubation: Fill the bottles completely, ensuring no air bubbles are trapped. Stopper the bottles and incubate in the dark at 20 °C for 28 days.
- Measurements: Measure the dissolved oxygen concentration in each bottle at regular intervals.
- Data Analysis: Calculate the percentage of biodegradation as the ratio of the biochemical oxygen demand (BOD) to the theoretical oxygen demand (ThOD). A substance is considered readily biodegradable if it reaches a 60% degradation level within a 10-day window during the 28-day test period.^[4]



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Figure 2: Experimental Workflow for OECD 301D Test.

Hydrolysis

Vinyl esters can undergo abiotic hydrolysis, particularly under acidic or alkaline conditions. However, in the environmentally relevant pH range of 5-9, the rate of abiotic hydrolysis is expected to be slow compared to biodegradation.

Table 2: Estimated Environmental Fate Parameters for **Vinyl Butyrate**

Parameter	Estimated Value	Method of Estimation
Biodegradation Half-life	Days to weeks	Analogy to vinyl acetate and other short-chain esters
Hydrolysis Half-life (pH 7)	> 1 year	General data for vinyl esters
Photodegradation Half-life (Atmospheric)	Hours	QSAR estimation based on reaction with hydroxyl radicals
Bioaccumulation Factor (BCF)	6.8 L/kg	QSAR estimation based on Log P

Disclaimer: The values in Table 2 are estimations based on structural similarities and QSAR models and should be confirmed with experimental data.

Objective: To determine the rate of abiotic hydrolysis of **vinyl butyrate** at different pH values.

Principle: A sterile aqueous solution of **vinyl butyrate** is incubated at a constant temperature in the dark at different pH values (typically 4, 7, and 9). The concentration of **vinyl butyrate** is measured at various time intervals to determine the hydrolysis rate constant and half-life.

Apparatus:

- Constant temperature bath.
- pH meter.
- Sterile, sealed reaction vessels (e.g., amber glass vials with Teflon-lined septa).
- Analytical instrument for quantifying **vinyl butyrate** (e.g., gas chromatography).

Procedure:

- Preparation of Buffer Solutions: Prepare sterile buffer solutions for pH 4, 7, and 9.
- Test Solutions: Add a known amount of **vinyl butyrate** to each buffer solution in the reaction vessels.

- Incubation: Incubate the vessels in the dark at a constant temperature (e.g., 25 °C).
- Sampling and Analysis: At appropriate time intervals, withdraw samples from the reaction vessels and analyze the concentration of **vinyl butyrate**.
- Data Analysis: Plot the natural logarithm of the **vinyl butyrate** concentration versus time to determine the pseudo-first-order rate constant (k) for each pH. The half-life ($t_{1/2}$) is calculated as $\ln(2)/k$.

Photodegradation

Direct photodegradation of **vinyl butyrate** in water is not expected to be a significant process as it does not contain chromophores that absorb light in the environmentally relevant UV spectrum (>290 nm). However, in the atmosphere, **vinyl butyrate** is expected to be degraded by reaction with photochemically produced hydroxyl radicals.

Bioaccumulation

The potential for a substance to bioaccumulate in organisms is often estimated using its octanol-water partition coefficient (Log P).

With an estimated Log P of 1.648, **vinyl butyrate** has a low potential for bioaccumulation.[2] A Bioconcentration Factor (BCF) can be estimated from the Log P using QSAR models. A Log P of 1.648 suggests a BCF of approximately 6.8 L/kg, which is well below the threshold for concern (typically BCF > 2000).[5]

Ecotoxicity

While a detailed ecotoxicity assessment is beyond the scope of this guide, it is important to note that no specific ecotoxicity data for **vinyl butyrate** was found in the reviewed literature. Safety data sheets indicate a lack of data for toxicity to aquatic organisms.[6] Given its potential to hydrolyze to butyric acid and acetaldehyde, the ecotoxicity of these degradation products should also be considered in a comprehensive risk assessment.

Conclusion

Based on its physicochemical properties and by analogy to similar compounds, **vinyl butyrate** is expected to be readily biodegradable in the environment. The primary degradation pathway

is initiated by enzymatic hydrolysis, leading to the formation of butyric acid and acetaldehyde, which are further mineralized. Abiotic hydrolysis and direct photodegradation in water are not considered significant fate processes. The low octanol-water partition coefficient suggests a low potential for bioaccumulation. While these estimations provide a strong indication of the environmental fate of **vinyl butyrate**, experimental verification using standardized protocols, such as the OECD guidelines detailed in this guide, is recommended for a definitive assessment.

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